

Application Notes and Protocols for Rescalure in Pest Management

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Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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For Researchers, Agricultural Scientists, and Pest Management Professionals

These application notes provide detailed information and protocols for the use of **Rescalure**, a synthetic pheromone for the mating disruption of the California Red Scale (*Aonidiella aurantii*), a significant pest in citrus and other crops.

Introduction to Rescalure and Mating Disruption

Rescalure is a synthetic version of the sex pheromone produced by the female California Red Scale.[1] It is used as a biopesticide for mating disruption, a pest control strategy that reduces pest populations by preventing male insects from locating females for mating.[2][3] By releasing a high concentration of the synthetic pheromone into the crop environment, the natural pheromone plumes from females are masked, leading to a reduction in mating and subsequent generations of the pest.[2] This method is a key component of Integrated Pest Management (IPM) programs, offering a targeted approach with minimal impact on non-target organisms.[2]

Quantitative Data for Rescalure Application

The application of **Rescalure** is dependent on the specific product formulation. Below is a summary of quantitative data for two common types of **Rescalure**-based products.

Table 1: **Rescalure** Dispenser Product Specifications and Application Rates

Parameter	Value	Source
Product Example	CheckMate CRS	[1][4]
Active Ingredient	Rescalure (716 g/L)	[1]
Concentration per Dispenser	70 mg	[1]
Recommended Application Rate	450 dispensers/hectare	[1]
Estimated Release Rate	~0.2 mg/dispenser/day	[1]
Total Active Ingredient	31.5 g/hectare	[1]

Table 2: **Rescalure** Sprayable Formulation Specifications and Application Rates

Parameter	Value	Source
Product Example	CheckMate CRS-F (Microencapsulated)	[5]
Application Rate (Volume)	59 - 177 mL/acre (2.0 - 6.0 fl oz/acre)	[5]
Application Rate (Active Ingredient)	0.67 - 2.01 g/acre	[5]
Maximum Annual Application Rate	150 g active ingredient/acre/year	[5]
Application Method	Ground or Aerial Spray	[5]

Experimental Protocols

This protocol outlines a field trial to evaluate the effectiveness of **Rescalure** dispensers for mating disruption of the California Red Scale.

Objective: To assess the reduction in male scale capture and fruit damage in a **Rescalure**-treated plot compared to a control plot.

Materials:

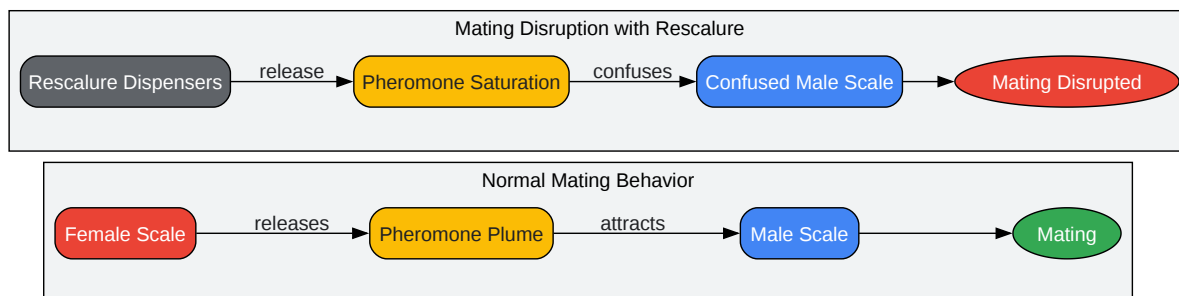
- **Rescalure** dispensers (e.g., CheckMate CRS)
- Pheromone traps for California Red Scale
- Lures for pheromone traps
- Field data collection sheets or mobile device
- GPS unit for mapping

Procedure:

- Site Selection:
 - Choose a citrus orchard with a known history of California Red Scale infestation.
 - Select two plots of at least 10 acres each, with a buffer zone of at least 200 meters between them to prevent interference.[\[6\]](#)
 - Ensure the plots have similar tree age, variety, and planting density.[\[6\]](#)
- Experimental Design:
 - Designate one plot as the "Mating Disruption Plot" and the other as the "Control Plot".
 - The Control Plot should be managed according to standard grower practices, excluding the use of **Rescalure**.
- Dispenser Application (Mating Disruption Plot):
 - Prior to the first male flight of the season, deploy the **Rescalure** dispensers.
 - Hang one dispenser per tree in the upper third of the canopy, following the recommended rate of 450 dispensers per hectare.[\[1\]](#)
 - Ensure even distribution throughout the plot.

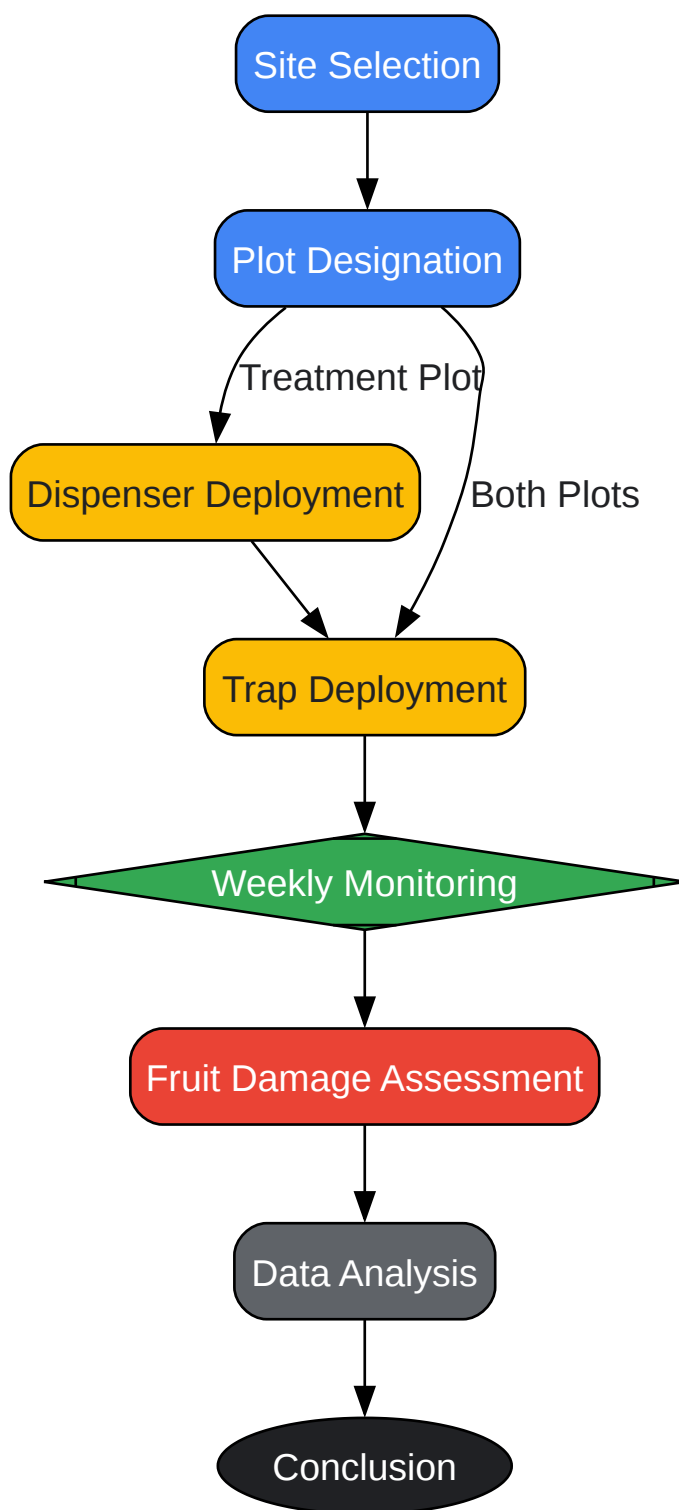
- Monitoring Male Flight:
 - Deploy pheromone traps in both the Mating Disruption and Control plots. A common practice is to place 5 traps in each subplot.[\[7\]](#)
 - Place traps at a height of 1.5 meters on wooden poles or within the tree canopy.[\[7\]](#)
 - Check traps weekly, record the number of captured male scales, and then remove them. [\[7\]](#)
 - Replace pheromone lures in the traps according to the manufacturer's recommendations (typically every 4-6 weeks).
- Assessing Fruit Damage:
 - At the end of the growing season, before harvest, randomly sample 100-200 fruits from 20-30 trees in the central area of each plot.
 - Examine each fruit for the presence of California Red Scale.
 - Categorize the damage (e.g., number of scales per fruit). A significant reduction in fruit with more than five scales is a good indicator of efficacy.[\[8\]](#)
- Data Analysis:
 - Calculate the average number of males captured per trap per week for each plot.
 - Calculate the percentage of infested fruit and the average number of scales per fruit for each plot.
 - Compare the results from the Mating Disruption Plot to the Control Plot to determine the percentage reduction in male capture and fruit damage.

Diagrams and Workflows



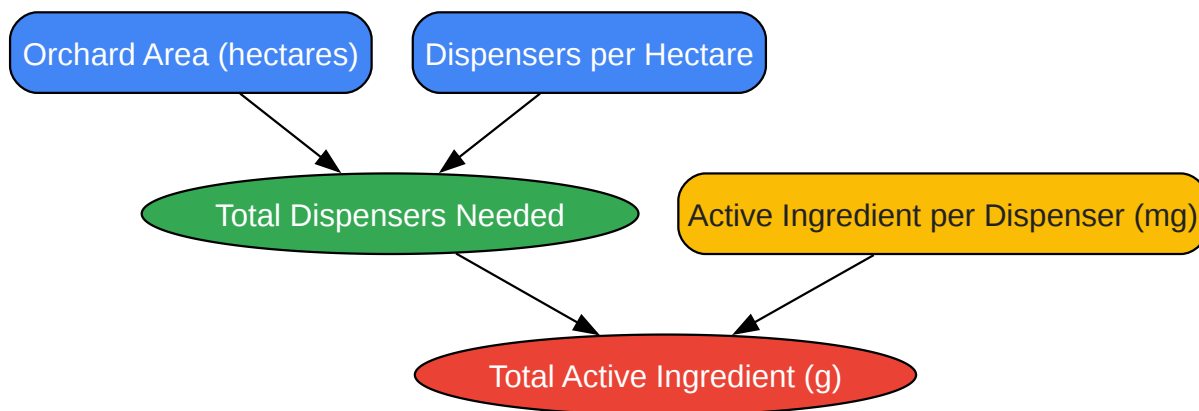
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*Mechanism of **Rescalure** mating disruption.*



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Workflow for a **Rescalure** field efficacy trial.



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Calculating total **Rescalure** dispenser requirements.

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